

TRIDENT-1 Trial Efficacy Data for Repotrectinib in ROS1+ NSCLC

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Repotrectinib

CAS No.: 1802220-02-5

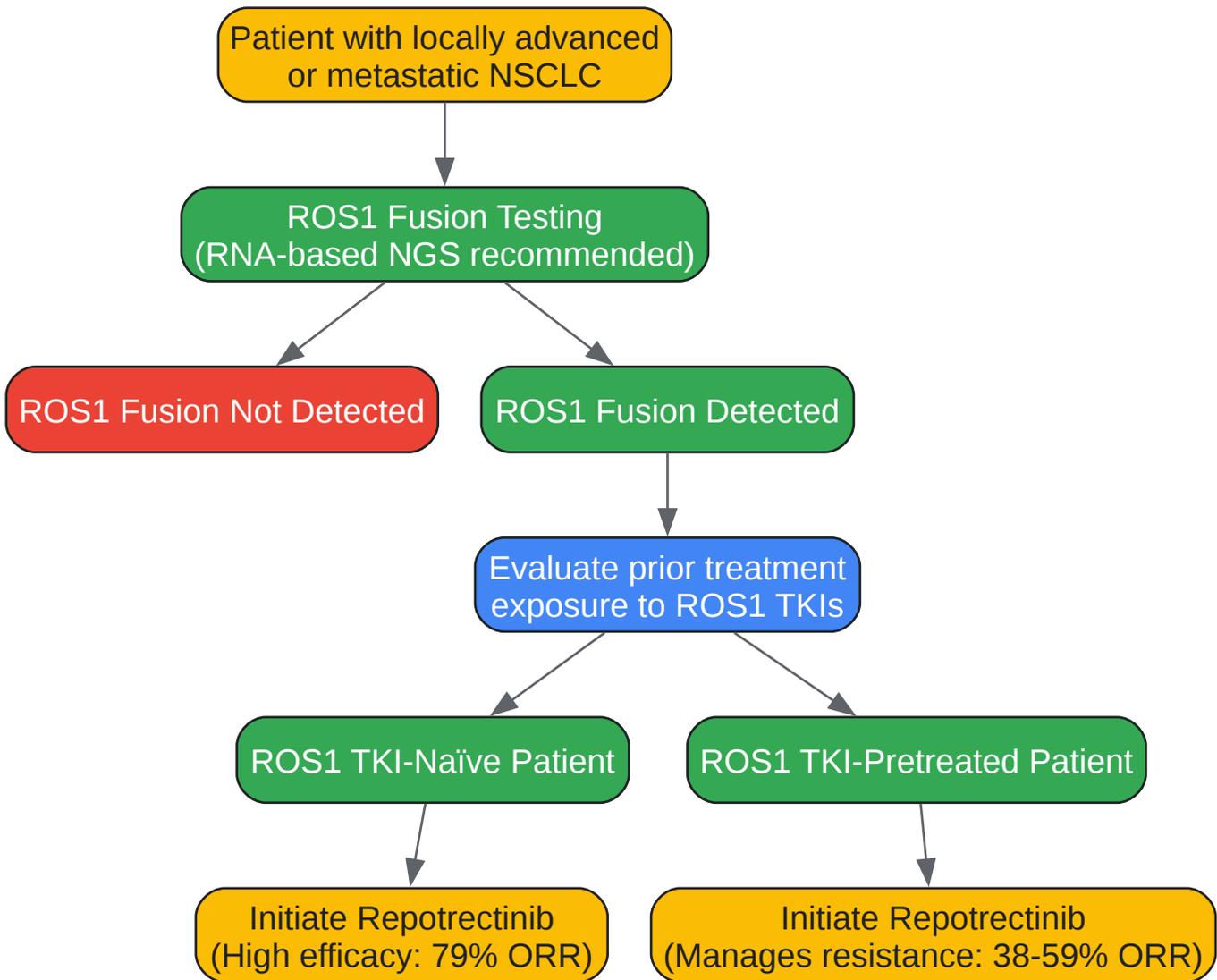
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Patient Cohort	Confirmed Objective Response Rate (ORR)	Median Duration of Response (DOR)	Median Progression-Free Survival (PFS)	Intracranial Response in Measurable CNS Mets
ROS1 TKI-Naïve	79% (95% CI, 68–88) [1]	34.1 months (95% CI, 25.6–NE) [1]	35.7 months (95% CI, 27.4–NE) [1]	7 of 8 patients (88%) [1]
1 Prior ROS1 TKI (Chemo-Naïve)	38% (95% CI, 25–52) [1]	14.8 months (95% CI, 7.6–NE) [1]	9.0 months (95% CI, 6.8–19.6) [1]	5 of 12 patients (42%) [1]
ROS1 G2032R Mutation (TKI-pretreated)	59% (95% CI, 33–82) [1]	Not specified in sources	Not specified in sources	Not specified in sources

Patient Selection Pathway

The following diagram outlines the clinical decision-making pathway for selecting patients with advanced NSCLC for **repotrectinib** treatment, based on ROS1 fusion status and prior therapy history.



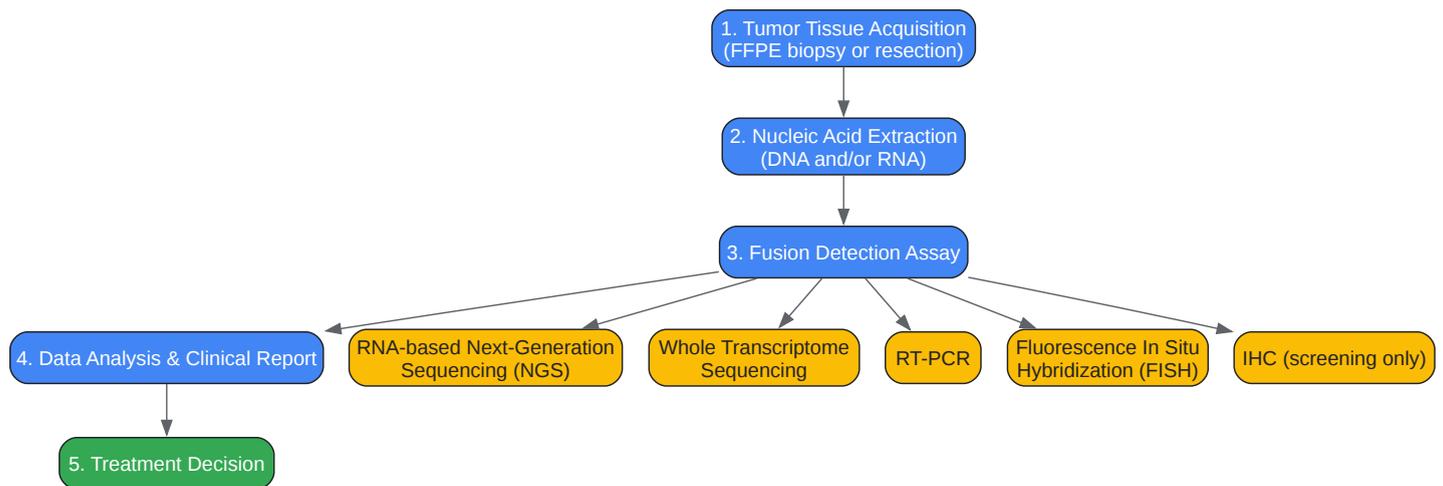
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ROS1 Fusion Testing & Methodologies

Accurate identification of the ROS1 fusion is the critical first step in the patient selection pipeline.

Testing Workflow

The standard workflow for biomarker testing in advanced NSCLC to guide therapy selection involves multiple steps, from sample acquisition to final reporting.



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Recommended Testing Protocols

- **Optimal Method: RNA-based Next-Generation Sequencing (NGS)** is the preferred methodology as it can precisely identify the specific fusion partner and breakpoint location [2] [3]. This is critical because emerging evidence suggests that breakpoints in specific introns (e.g., introns 33 and 34) are associated with higher ROS1 expression and superior outcomes with TKI therapy [3].
- **Alternative Methods:** Other techniques like FISH and IHC can be used but have limitations. FISH can detect rearrangements but cannot identify the fusion partner or specific breakpoint [4]. IHC is often used as an initial screening tool but requires confirmation by a molecular method due to potential false positives and negatives [4].
- **Tissue Considerations:** Testing can be performed on formalin-fixed paraffin-embedded (FFPE) tumor specimens [4]. In cases where tissue is limited or insufficient, liquid biopsy (plasma-based ctDNA testing) may be used to identify resistance mutations (like G2032R), though it has lower sensitivity for detecting gene fusions compared to tissue testing [1].

Emerging AI-Based Detection Methods

Research is exploring the use of deep learning on digitized H&E-stained pathology slides to predict the presence of ROS1 fusions. One study using a vision transformer model achieved an AUC of 0.85, showing potential as a cost-effective pre-screening tool to prioritize samples for confirmatory molecular testing [4]. However, this is not yet a replacement for standard molecular assays.

Key Considerations for Clinical Development

- **Mechanism of Action: Repotrectinib** is a next-generation TKI designed with a compact macrocyclic structure. This allows it to bind more effectively to the ROS1 kinase, overcoming steric hindrance caused by common solvent-front resistance mutations like G2032R, which older TKIs cannot inhibit [2] [1].
- **Addressing Unmet Needs: Repotrectinib** addresses two major limitations of earlier-generation ROS1 TKIs: acquired on-target resistance and suboptimal central nervous system (CNS) activity. Its significant intracranial response rates make it a strong candidate for patients with brain metastases [1].
- **Safety Profile:** The most common treatment-related adverse events are dizziness (63%), dysgeusia (altered taste, 48%), and peripheral neuropathy (47%). Most are low-grade; however, proactive management and dose modifications may be required. Only 4.2% of patients in the trial discontinued treatment due to treatment-related AEs [5] [1].

In summary, successful patient selection for **repotrectinib** is a multi-step process that begins with high-quality, RNA-based ROS1 fusion testing in patients with advanced NSCLC. The drug offers a potent therapeutic option across the treatment spectrum, with particularly strong data supporting its use in TKI-naïve patients and its unique ability to overcome key resistance challenges.

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To cite this document: Smolecule. [TRIDENT-1 Trial Efficacy Data for Repotrectinib in ROS1+ NSCLC]. Smolecule, [2026]. [Online PDF]. Available at:

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